Technical Support Center: Enhancing the Bioavailability of Morpholine-Purine Compounds

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Compound of Interest	
Compound Name:	*4-(2-Chloro-9-methyl-9H-purin-6-yl)morpholine*
CAS No.:	*1148003-35-3*
Cat. No.:	*B1401625*

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Welcome to the technical support center for researchers, scientists, and drug development professionals working with morpholine-purine compounds. This guide provides in-depth troubleshooting advice and frequently asked questions (FAQs) to help you overcome the common challenge of poor bioavailability associated with this important class of molecules. Our goal is to equip you with the scientific rationale and practical methodologies to advance your research and development efforts.

Frequently Asked Questions (FAQs)

This section addresses common questions regarding the bioavailability of morpholine-purine compounds, providing concise answers grounded in established pharmacokinetic principles.

Q1: Why do many morpholine-purine compounds exhibit poor oral bioavailability?

A1: The poor oral bioavailability of morpholine-purine compounds often stems from a combination of factors. These can include low aqueous solubility, which limits the dissolution of the compound in the gastrointestinal (GI) tract, and high lipophilicity, which can lead to poor

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absorption. Additionally, these compounds can be subject to extensive first-pass metabolism in the gut wall and liver, primarily by cytochrome P450 (CYP) enzymes. Some morpholine-purine derivatives may also be substrates for efflux transporters like P-glycoprotein (P-gp), which actively pump the drug out of intestinal cells back into the GI lumen, further reducing absorption.

Q2: What is the role of the morpholine moiety in the bioavailability of these compounds?

A2: The morpholine ring is often incorporated into drug candidates to improve their physicochemical and metabolic properties. It can enhance potency and provide desirable drug-like characteristics. However, the morpholine group can also be a site of metabolic modification, such as oxidation, which can contribute to the clearance of the drug. The nitrogen atom in the morpholine ring has a pKa that can influence the overall solubility and permeability of the molecule.

Q3: How does the purine scaffold affect the absorption and metabolism of these drugs?

A3: The purine scaffold is a key pharmacophore for many kinase inhibitors. However, purine analogs can have high polarity and low intestinal permeability, leading to poor oral bioavailability. They can also be subject to metabolic degradation by enzymes like xanthine oxidase.

Q4: What are the primary metabolic pathways for morpholine-purine compounds?

A4: For many morpholine-containing drugs, metabolic pathways include oxidation of the morpholine ring. In the case of pictilisib, a pan-PI3K inhibitor with a morpholine-purine-like core, major metabolic pathways include oxidation on the indazole moiety and the formation of an oxidative piperazinyl ring-opened metabolite. The generation of glutathione (GSH) conjugates has also been observed, suggesting the formation of reactive intermediates.

Troubleshooting Guides

This section provides detailed troubleshooting guides in a question-and-answer format to address specific experimental issues you may encounter.

Low Aqueous Solubility

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Q: My morpholine-purine compound has very low aqueous solubility, leading to inconsistent results in my in vitro assays and poor absorption in vivo. What can I do?

A: Low aqueous solubility is a common hurdle. Here's a systematic approach to troubleshoot this issue:

1. Salt Formation:

- Rationale: Converting a weakly basic or acidic parent drug into a salt is a well-established method to significantly increase aqueous solubility and dissolution rate.
- Troubleshooting Steps:
  - Determine the pKa of your compound: This is crucial for selecting appropriate counterions.
  - Screen a variety of pharmaceutically acceptable counterions: Common choices for basic compounds include hydrochloride, mesylate, and sulfate.
  - Evaluate the solubility of the resulting salts: A multi-well plate-based screening method can be used for rapid assessment.
  - Characterize the most promising salt forms: Assess their crystallinity, hygroscopicity, and stability.

Data Presentation: Example of Solubility Enhancement through Salt Formation

Compound Form	Aqueous Solubility (µg/mL)	Fold Increase
Free Base	10	-
Hydrochloride Salt	500	50
Mesylate Salt	800	80
Hippurate Salt	450	45

This is an exemplary table; actual values will vary depending on the specific compound.

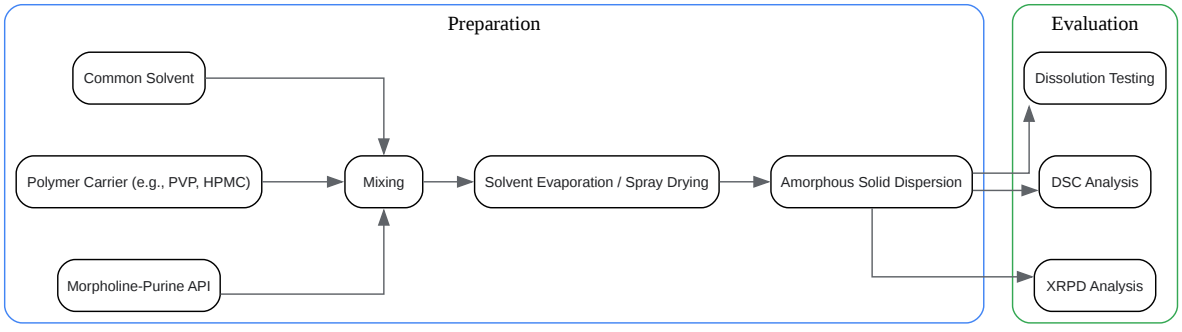
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2. Amorphous Solid Dispersions (ASDs):

- Rationale: The amorphous form of a drug generally has higher solubility and a faster dissolution rate than its crystalline counterpart. ASDs stabilize the amorphous drug within a polymer matrix.
- Troubleshooting Steps:
  - Select a suitable polymer carrier: Common choices include povidone (PVP), hydroxypropyl methylcellulose (HPMC), and cellulose acetate butyrate (CAB).
  - Prepare the ASD: Techniques like solvent evaporation or hot-melt extrusion can be used.
  - Characterize the ASD: Use techniques like X-ray powder diffraction (XRPD) and differential scanning calorimetry (DSC) to confirm the amorphous nature of the drug.
  - Perform dissolution studies: Compare the dissolution profile of the ASD to the crystalline drug.

Experimental Workflow: Preparation and Evaluation of an Amorphous Solid Dispersion

Workflow for ASD preparation and evaluation.



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Caption: Workflow for ASD preparation and evaluation.

High First-Pass Metabolism

Q: My compound shows good permeability in Caco-2 assays, but the in vivo oral bioavailability is still very low. I suspect high first-pass metabolism. How can I confirm this and what are my options?

A: This is a classic ADME problem. Here's how to investigate and address it:

1. In Vitro Metabolic Stability Assays:

- Rationale: These assays assess a compound's susceptibility to metabolism by liver enzymes, primarily cytochrome P450s (CYPs). Liver microsomes are a common tool for this purpose.
- Experimental Protocol: Microsomal Stability Assay
  - Prepare the reaction mixture: In a microcentrifuge tube, combine liver microsomes (human, rat, or mouse), a NADPH regenerating system, and your test compound in a suitable buffer (e.g., phosphate buffer, pH 7.4).
  - Incubate at 37°C: Take aliquots at various time points (e.g., 0, 5, 15, 30, 60 minutes).
  - Terminate the reaction: Add a cold organic solvent like acetonitrile to stop the enzymatic reaction and precipitate the proteins.
  - Analyze the samples: After centrifugation, analyze the supernatant using LC-MS/MS to quantify the remaining parent compound.
  - Data Analysis: Plot the natural log of the percentage of remaining parent compound versus time. The slope of this line can be used to calculate the in vitro half-life (t½) and intrinsic clearance (CLint).

Data Presentation: Example of Microsomal Stability Data

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Compound	In Vitro t½ (min)	Intrinsic Clearance (µL/min/mg protein)	Predicted Hepatic Extraction Ratio
Compound X	5	150	High
Compound Y	45	15	Moderate
Compound Z	>60	<5	Low

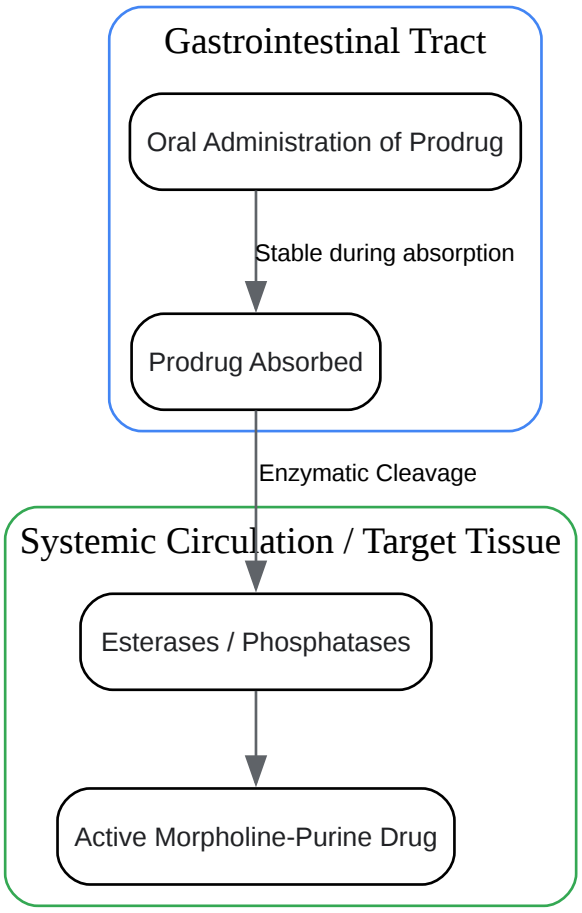
This is an exemplary table; actual values will vary depending on the specific compound.

2. Prodrug Strategies:

- Rationale: A prodrug is a bioreversible derivative of a drug that undergoes enzymatic or chemical conversion in vivo to release the active parent drug. This approach can be used to mask the metabolic soft spots of a molecule, thereby improving its stability and bioavailability.
- Troubleshooting Steps:
  - Identify metabolic "hotspots": Use data from your metabolic stability assays or in silico prediction tools to identify the parts of your molecule that are most susceptible to metabolism.
  - Design and synthesize prodrugs: Common prodrug strategies for purine analogs include ester and carbamate derivatives. For PI3K inhibitors, prodrugs have been designed to restore cell-based activity.
  - Evaluate prodrug stability and conversion: Assess the stability of the prodrug in simulated gastric and intestinal fluids and its conversion to the parent drug in plasma and liver microsomes.

Signaling Pathway: Prodrug Activation to Overcome First-Pass Metabolism

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Prodrug activation pathway.

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Caption: Prodrug activation pathway.

High Efflux Ratio in Caco-2 Assays

Q: My compound shows a high efflux ratio in the Caco-2 permeability assay, suggesting it is a substrate for an efflux transporter like P-gp. What does this mean for in vivo bioavailability and what can I do about it?

A: A high efflux ratio (typically >2) indicates that your compound is actively transported out of the Caco-2 cells, which can translate to reduced absorption in the gut.

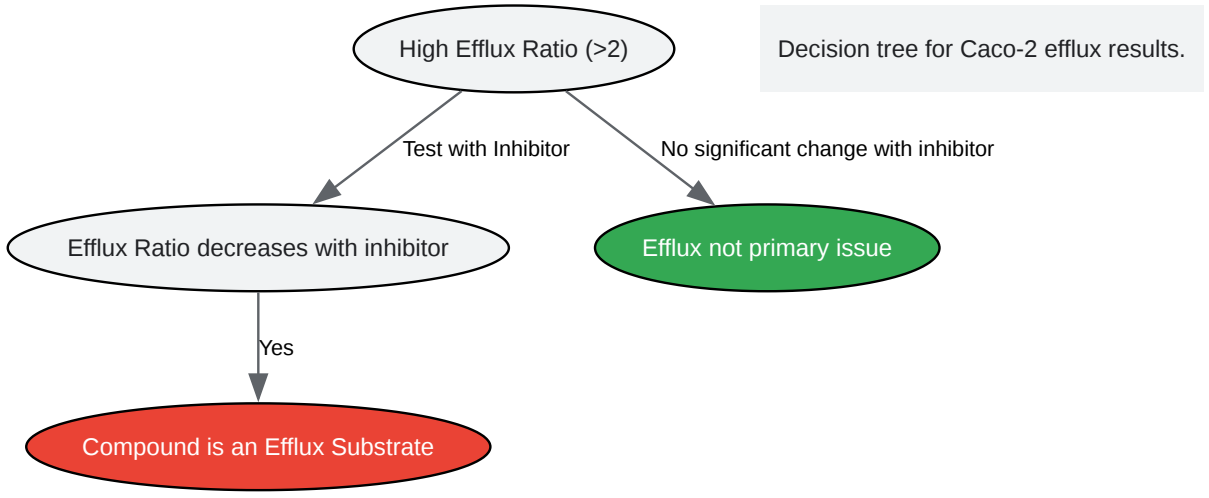
1. Confirming Efflux Transporter Substrate Activity:

- Rationale: To confirm that the observed efflux is mediated by a specific transporter (e.g., P-gp), you can repeat the Caco-2 assay in the presence of a known inhibitor of that transporter.

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- Experimental Protocol: Caco-2 Permeability Assay with an Efflux Inhibitor
  - Culture Caco-2 cells: Grow Caco-2 cells on permeable supports (e.g., Transwell inserts) for 21 days to allow them to differentiate and form a polarized monolayer.
  - Perform the permeability assay: Measure the transport of your compound from the apical (A) to the basolateral (B) side and from B to A, both in the presence and absence of a P-gp inhibitor (e.g., verapamil).
  - Calculate the efflux ratio (ER): ER = Papp(B-A) / Papp(A-B).
  - Interpret the results: If the ER is significantly reduced in the presence of the inhibitor, it confirms that your compound is a substrate for that transporter.

Logical Relationship: Interpreting Caco-2 Efflux Data



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Caption: Decision tree for Caco-2 efflux results.

2. Strategies to Overcome Efflux:

- Chemical Modification:

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- Rationale: Modifying the structure of the compound can reduce its affinity for the efflux transporter. This can involve altering lipophilicity or removing hydrogen bond donors/acceptors that are critical for transporter recognition.
- Action: Synthesize and test analogs with modifications designed to disrupt binding to the efflux transporter.

- Formulation with Efflux Inhibitors:
  - Rationale: Co-administering the drug with an excipient that inhibits the efflux transporter can increase its absorption.
  - Action: Investigate the use of pharmaceutically acceptable excipients with known P-gp inhibitory activity in your formulation.

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